

# 3-Methylheptanenitrile material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylheptanenitrile

Cat. No.: B15233164

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## 3-Methylheptanenitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **3-Methylheptanenitrile**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental context, and essential safety protocols.

## Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-Methylheptanenitrile**. These values are essential for understanding the substance's behavior in various experimental and storage conditions.

Property	Value	Source
Molecular Formula	C8H15N	PubChem[1][2]
Molecular Weight	125.21 g/mol	PubChem[1][2]
Appearance	Yellow Liquid	Fisher Scientific[3]
Melting Point	-64 °C / -83.2 °F	Fisher Scientific[3]
Boiling Point	186 - 187 °C / 366.8 - 368.6 °F	Fisher Scientific[3]
Flash Point	58 °C / 136.4 °F	Fisher Scientific[3]
Specific Gravity	0.810	Fisher Scientific[3]
Solubility	No data available	
Vapor Pressure	No information available	Fisher Scientific[3]
Vapor Density	No information available	Fisher Scientific[3]

## Toxicological Profile and Hazards

Specific toxicological studies on **3-Methylheptanenitrile** are not readily available in the public domain. However, the toxicity of aliphatic nitriles is generally attributed to the metabolic release of cyanide, which can interfere with cellular respiration[1][3]. Incomplete combustion of nitriles can also produce highly toxic hydrogen cyanide gas[4].

The following table outlines the hazard classifications and statements associated with **3-Methylheptanenitrile** and related aliphatic nitriles.

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Harmful if swallowed[5]	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
Acute Toxicity (Dermal)	Harmful in contact with skin[5]	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Acute Toxicity (Inhalation)	Harmful if inhaled[5]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area.
Skin Corrosion/Irritation	Causes skin irritation[5]	P264: Wash skin thoroughly after handling.
Serious Eye Damage/Irritation	Causes serious eye irritation[5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Flammability	Flammable liquid and vapor[5]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.

## Experimental Protocols

While specific experimental methodologies for determining the properties of **3-Methylheptanenitrile** are not detailed in the available literature, the following are general protocols for the key parameters cited.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is through distillation.

#### General Procedure:

- Assemble a simple distillation apparatus, which includes a distilling flask, a condenser, a receiving flask, and a thermometer.
- Place a small volume of the liquid in the distilling flask along with boiling chips to ensure smooth boiling.
- The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
- Heat the distilling flask gently.
- Record the temperature at which the liquid is actively boiling and condensing, and a steady temperature is observed on the thermometer. This temperature is the boiling point.

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air. Closed-cup methods are commonly used for this determination.

#### General Procedure (Closed-Cup Method):

- Place the liquid sample in the test cup of a closed-cup flash point apparatus.
- Close the lid, which is equipped with an ignition source and an opening.
- Heat the sample at a slow, constant rate.
- At regular temperature intervals, apply the ignition source through the opening in the lid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite with a brief flash.

## Specific Gravity Determination

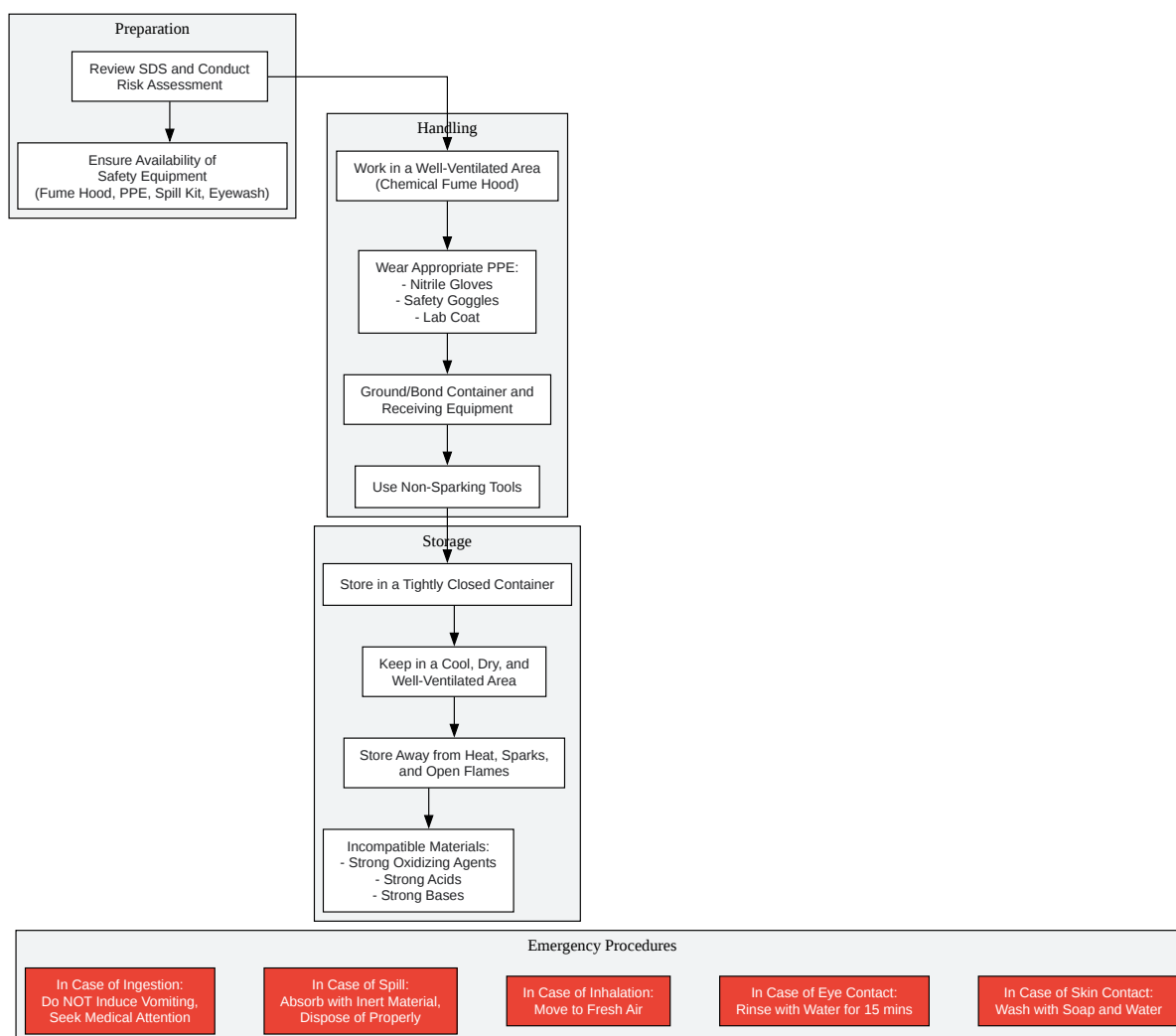
Specific gravity is the ratio of the density of a substance to the density of a reference substance, usually water.

General Procedure (Using a Pycnometer):

- Weigh a clean, dry pycnometer (a flask of a known volume).
- Fill the pycnometer with the liquid sample and weigh it again.
- Empty and clean the pycnometer, then fill it with distilled water and weigh it.
- The specific gravity is calculated by dividing the mass of the liquid sample by the mass of the water.

## Safety and Handling Workflow

The following diagram outlines the essential workflow for the safe handling and use of **3-Methylheptanenitrile** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Methylheptanenitrile**.

## First Aid Measures

In the event of exposure to **3-Methylheptanenitrile**, the following first aid measures should be taken immediately<sup>[6]</sup><sup>[7]</sup>.

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the affected person warm and at rest. Get medical attention as soon as possible <sup>[6]</sup> .
Skin Contact	Promptly wash the contaminated skin with soap and water. If this chemical penetrates the clothing, promptly remove the clothing and wash the skin with water. If irritation persists after washing, get medical attention <sup>[6]</sup> .
Eye Contact	Promptly wash (irrigate) the eyes with large amounts of water, occasionally lifting the lower and upper lids. Continue for at least 15 minutes. Get medical attention if any discomfort continues <sup>[6]</sup> .
Ingestion	If this chemical has been swallowed, get medical attention immediately. Do NOT induce vomiting.

## Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.

Disposal of **3-Methylheptanenitrile** must be in accordance with local, state, and federal regulations. It should be handled as hazardous waste. Do not dispose of it in the sewer system.

This guide is intended to provide a comprehensive overview of the safety and handling information for **3-Methylheptanenitrile**. It is crucial to always consult the most up-to-date Safety Data Sheet from the supplier before handling this chemical and to be fully trained in proper laboratory safety procedures.

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Address: 3281 E Guasti Rd

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